

Application Note and Protocol for Quantitative Analysis of Amantadine in Human Plasma

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Compound of Interest

Compound Name: Amantadine-d15

Cat. No.: B586517

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This document provides a comprehensive protocol for the quantitative analysis of Amantadine in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with **Amantadine-d15** as an internal standard (IS). The use of a stable isotope-labeled internal standard ensures high accuracy and precision, which is critical for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies.^{[1][2][3]}

Introduction

Amantadine is an antiviral medication also utilized in the management of Parkinson's disease and drug-induced extrapyramidal symptoms.^{[2][4]} Given its therapeutic importance and potential for toxicity, particularly in patients with renal impairment, accurate and reliable quantification of Amantadine in biological matrices is essential for optimizing dosage and ensuring patient safety.^[4] LC-MS/MS has emerged as the preferred method for bioanalytical assays due to its high sensitivity, specificity, and throughput.^[1] This protocol details a robust and validated method for the determination of Amantadine in human plasma.

Principle

This method involves the extraction of Amantadine and its deuterated internal standard, **Amantadine-d15**, from human plasma followed by analysis using LC-MS/MS. The concentration of Amantadine is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared in a biological matrix.

Materials and Reagents

- Amantadine Hydrochloride (Reference Standard)
- **Amantadine-d15** Hydrochloride (Internal Standard)[5]
- Acetonitrile (LC-MS Grade)
- Methanol (LC-MS Grade)
- Formic Acid (LC-MS Grade)
- Ammonium Formate
- Ultrapure Water
- Drug-free Human Plasma

Instrumentation

- Liquid Chromatograph (LC) system capable of binary gradient or isocratic elution
- Tandem Mass Spectrometer (MS/MS) with an Electrospray Ionization (ESI) source
- Analytical column (e.g., Agilent Poroshell 120 SB-C18, 4.6 mm × 50 mm, 2.7 µm or similar)
[5][6]

Experimental Protocols

Preparation of Standard Solutions

- Stock Solutions (1 mg/mL): Prepare stock solutions of Amantadine and **Amantadine-d15** in methanol.[4]
- Working Standard Solutions: Serially dilute the Amantadine stock solution with a 50:50 (v/v) methanol:water mixture to prepare working standards for calibration curve and quality control (QC) samples.[4]

- Internal Standard Working Solution: Dilute the **Amantadine-d15** stock solution with 50:50 (v/v) methanol:water to a final concentration of 400 ng/mL.[5]

Preparation of Calibration Standards and Quality Control Samples

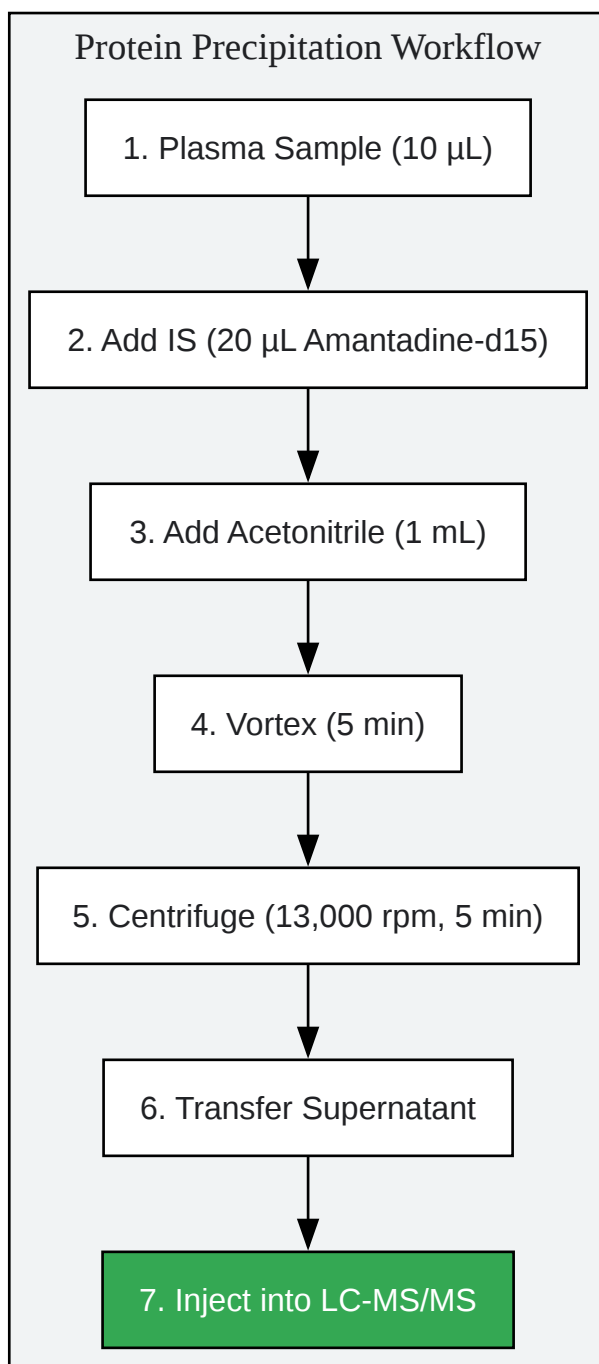
Spike blank human plasma with the appropriate Amantadine working standard solutions to achieve final concentrations for the calibration curve (e.g., 50, 100, 300, 500, 700, 1000, and 1500 ng/mL) and QC samples at low, medium, and high concentrations (e.g., 150, 600, and 1200 ng/mL).[5]

Sample Preparation

Two primary methods for sample preparation are protein precipitation and solid-phase extraction.

This method is rapid and suitable for high-throughput analysis.[1]

- Thaw plasma samples at room temperature.
- To 10 µL of plasma, add 20 µL of the IS working solution (400 ng/mL **Amantadine-d15**).[5]
- Add 1 mL of acetonitrile to precipitate the proteins.[5]
- Vortex the mixture for 5 minutes.[5]
- Centrifuge at 13,000 rpm for 5 minutes at 4°C.[5]
- Transfer the supernatant to an autosampler vial for injection into the LC-MS/MS system.[1][5]



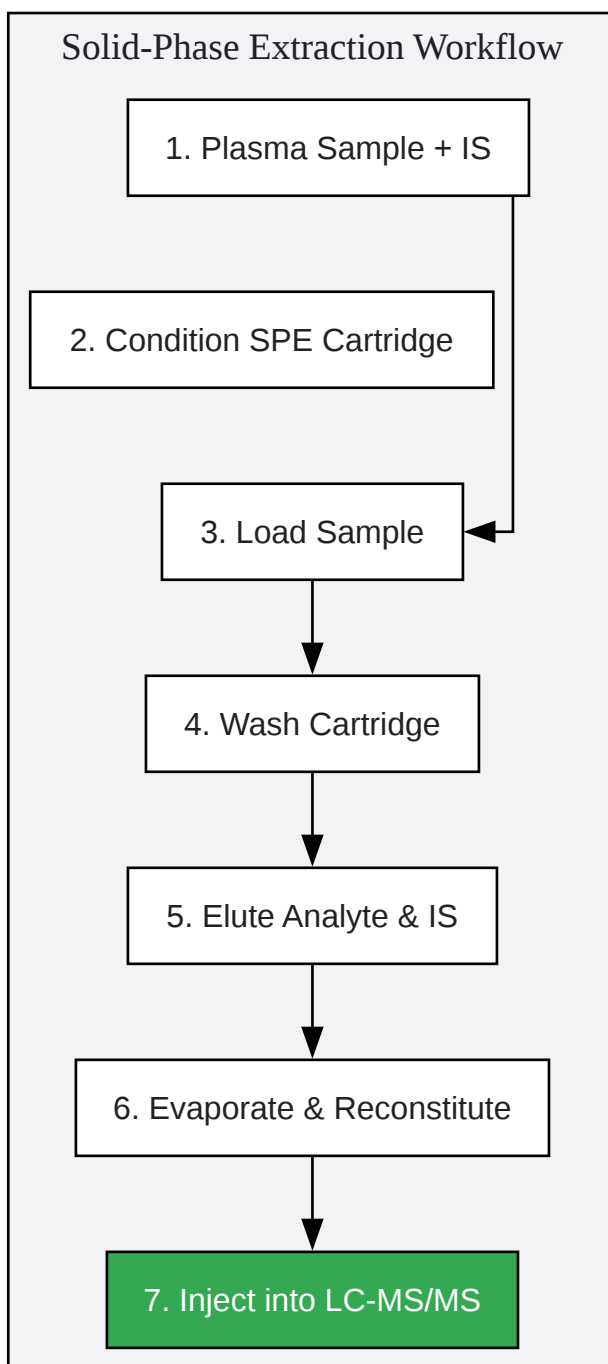
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Protein Precipitation Workflow Diagram

This method provides cleaner samples compared to protein precipitation.[1]

- Thaw plasma samples at room temperature.

- To 200 μ L of plasma, add 20 μ L of the IS working solution.
- Vortex mix for 10 seconds.[4]
- Condition an SPE cartridge (e.g., Phenomenex Strata-X-C) with 1 mL of methanol followed by 1 mL of ultrapure water.[4]
- Load the pre-treated plasma sample onto the SPE cartridge.[2][4]
- Wash the cartridge with 1 mL of 0.1% formic acid in water, followed by 1 mL of methanol.[4]
- Elute the analyte and internal standard with 1 mL of 5% ammonium hydroxide in methanol. [4]
- Evaporate the eluate to dryness and reconstitute the residue in the mobile phase for injection.



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Solid-Phase Extraction Workflow Diagram

LC-MS/MS Conditions

Liquid Chromatography

Parameter	Condition
Column	Agilent Poroshell 120 SB-C18 (4.6 mm × 50 mm, 2.7 µm)[5][6]
Mobile Phase A	0.1% Formic Acid in Water[5][6]
Mobile Phase B	Acetonitrile[5][6]
Elution	Isocratic: 70% A and 30% B[5][6]
Flow Rate	0.8 mL/min[5][6]
Injection Volume	1 µL[5]
Run Time	3 minutes[5][6]

Mass Spectrometry

The mass spectrometer should be operated in the positive electrospray ionization (ESI+) mode, monitoring the following multiple reaction monitoring (MRM) transitions.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Amantadine	152.2	135.3
Amantadine-d15 (IS)	167.0	150.3

Table based on data from multiple sources.[5][6]

For enhanced selectivity, a triple-stage fragmentation (MS³) method can be employed with the following transitions:

- Amantadine: m/z 152.2 → 135.3 → 107.4[5][6]
- Amantadine-d15**: m/z 167.0 → 150.3 → 118.1[5][6]

Method Validation Summary

The described method should be validated according to the U.S. FDA guidelines for bioanalytical method validation.[5] Key validation parameters are summarized below.

Parameter	Typical Result
Linearity Range	50 - 1500 ng/mL[5][6]
Correlation Coefficient (r)	> 0.995[5][6]
Lower Limit of Quantification (LLOQ)	50 ng/mL[5][6]
Intra-day Precision (%RSD)	< 8.0%[5][6]
Inter-day Precision (%RSD)	< 8.0%[5][6]
Accuracy (% Bias)	Within $\pm 8.0\%$ [5][6]
Extraction Recovery	Within acceptable limits
Matrix Effect	Within acceptable limits[5]

Data Presentation

Quantitative data should be summarized in clear and structured tables for easy interpretation and comparison.

Table 1: Calibration Curve Data

Concentration (ng/mL)	Peak Area Ratio (Analyte/IS)
50	[Insert Data]
100	[Insert Data]
300	[Insert Data]
500	[Insert Data]
700	[Insert Data]
1000	[Insert Data]
1500	[Insert Data]

Table 2: Accuracy and Precision Data

QC Level	Nominal Conc. (ng/mL)	Measured Conc. (Mean $\pm$ SD)	Accuracy (%)	Precision (%RSD)
Low	150	[Insert Data]	[Insert Data]	[Insert Data]
Medium	600	[Insert Data]	[Insert Data]	[Insert Data]
High	1200	[Insert Data]	[Insert Data]	[Insert Data]

Conclusion

This application note provides a detailed protocol for the quantitative determination of Amantadine in human plasma by LC-MS/MS using **Amantadine-d15** as an internal standard. The method is sensitive, selective, and robust, making it suitable for a variety of clinical and research applications. The use of a stable isotope-labeled internal standard is crucial for correcting for variability in sample preparation and instrument response, thereby ensuring high accuracy and precision.^[4]

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. Comparison of LC-MS3 and LC-MRM Methods for Quantifying Amantadine and Its Application in Therapeutic Amantadine Monitoring in Human Plasma - PMC [pmc.ncbi.nlm.nih.gov]

- 6. researchgate.net [researchgate.net]
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